

Application Note: GC-MS Analysis of Methenolone Enanthate in Pharmaceutical Formulations

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Compound of Interest

Compound Name: *Methenolone enanthate*

Cat. No.: *B1676381*

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Abstract

This application note details a robust method for the quantitative analysis of **methenolone enanthate** in oil-based pharmaceutical formulations using gas chromatography-mass spectrometry (GC-MS). The described protocol provides a reliable and reproducible approach for the quality control and forensic analysis of this anabolic androgenic steroid. The methodology encompasses sample preparation, chromatographic separation, and mass spectrometric detection, ensuring high selectivity and sensitivity.

Introduction

Methenolone enanthate is a long-acting anabolic steroid used for its performance-enhancing and therapeutic effects. Accurate and reliable analytical methods are crucial for the quality control of pharmaceutical products containing this compound to ensure proper dosage and to detect counterfeit or substandard products. Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful technique for the separation, identification, and quantification of anabolic steroids due to its high resolution and specificity. This note provides a detailed protocol for the GC-MS analysis of **methenolone enanthate**.

Experimental Protocols

Sample Preparation (for Oil-Based Solutions)

This protocol is adapted from a validated method for the analysis of anabolic steroids in pharmaceutical products.[\[1\]](#)

- **Sample Dilution:** Accurately weigh a portion of the oil-based sample and dilute it with methanol to achieve an approximate final concentration of 50 µg/mL of **methenolone enanthate**.
- **Internal Standard:** Add an internal standard (e.g., testosterone phenylpropionate) to the diluted sample solution to a final concentration of approximately 9.5 µg/mL.[\[1\]](#)
- **Vortexing and Sonication:** Vortex the solution for 10 seconds, followed by sonication for 10 minutes to ensure complete dissolution and homogenization.[\[1\]](#)
- **Centrifugation:** Centrifuge the sample at 3000 rpm for 5 minutes to precipitate any insoluble excipients.[\[1\]](#)
- **Aliquot for Analysis:** Transfer the clear supernatant to an autosampler vial for GC-MS analysis.

GC-MS Instrumentation and Conditions

The following instrumental parameters are based on a validated method for the analysis of anabolic androgenic steroids and are suitable for the analysis of **methenolone enanthate**.[\[1\]](#)

- **Gas Chromatograph:** Agilent 7890A GC System (or equivalent)
- **Mass Spectrometer:** Agilent 5975C Mass Spectrometer (or equivalent)[\[1\]](#)
- **Injector:** Splitless mode, 1.0 µL injection volume, injector temperature of 280°C.[\[1\]](#)
- **Carrier Gas:** Helium at a constant flow of 2.5 mL/min.[\[1\]](#)
- **Column:** HP-5MS (5% Phenyl Methyl Siloxane), 25 m x 0.20 mm i.d., 0.33 µm film thickness (or equivalent).[\[1\]](#)
- **Oven Temperature Program:**

- Initial temperature: 200°C
- Ramp: 30°C/min to 250°C, hold for 16 minutes
- Ramp: 30°C/min to 300°C, hold for 8.5 minutes[1]
- MS Interface Temperature: 280°C[1]
- Ion Source Temperature: 230°C[1]
- Ionization Energy: 70 eV[1]
- Acquisition Mode: Selected Ion Monitoring (SIM) for quantification and full scan for confirmation.

Data Presentation

Quantitative Data Summary

The following table summarizes the key quantitative data for the GC-MS analysis of **methenolone enanthate**.

Parameter	Value	Reference
Molecular Weight	414.6 g/mol	[2]
Retention Index	3559	[3]
Quantification Ion (m/z)	414 (M+)	
Qualifier Ions (m/z)	284, 269, 135	

Note: The retention index is a more robust measure than retention time as it is less susceptible to variations in chromatographic conditions.[3]

Mass Spectrum of Methenolone Enanthate

The electron ionization (EI) mass spectrum of **methenolone enanthate** is characterized by a molecular ion peak at m/z 414 and several distinct fragment ions that can be used for identification and quantification.

Method Validation (Representative Performance)

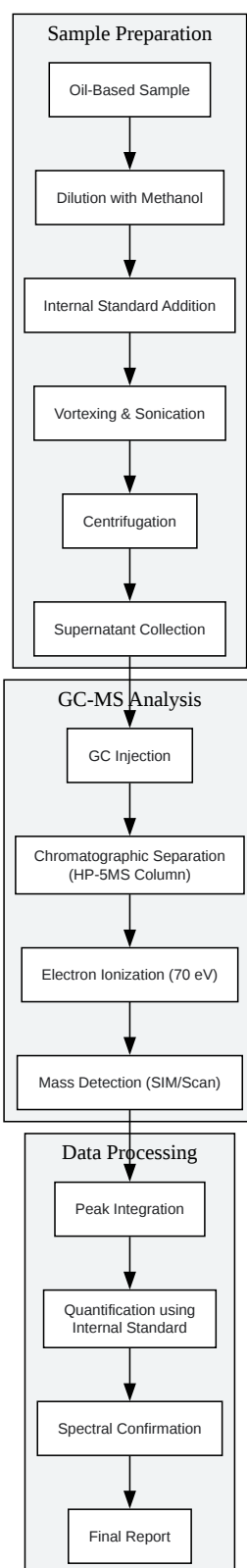
While a specific validation report for **methenolone enanthate** under the exact conditions described is not available, the following parameters are representative of the performance of similar GC-MS methods for anabolic steroids.^[1]

Validation Parameter	Typical Performance
Linearity (R^2)	> 0.99
Limit of Detection (LOD)	1 - 10 ng/mL
Limit of Quantification (LOQ)	2.5 - 25 µg/mL
Recovery	80 - 120%
Precision (RSD)	< 15%

Visualization

Experimental Workflow

The following diagram illustrates the logical flow of the GC-MS analysis of **methenolone enanthate**.



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Caption: Workflow for GC-MS analysis of **methenolone enanthate**.

Conclusion

The GC-MS method described in this application note provides a selective and reliable means for the quantitative analysis of **methenolone enanthate** in oil-based pharmaceutical formulations. The detailed protocol and data presented can be readily implemented in quality control and research laboratories. The use of an internal standard and selected ion monitoring ensures accurate and precise results.

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